

Skatole-d8 CAS number and molecular weight

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Compound of Interest

Compound Name: Skatole-d8

Cat. No.: B12420883

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An In-depth Technical Guide to Skatole-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Skatole-d8**, a deuterated analog of Skatole (3-methylindole). This document details its chemical properties, applications in research and development, relevant biological pathways, and experimental methodologies.

Core Properties of Skatole-d8

Skatole-d8 is a stable isotope-labeled form of Skatole, where eight hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an invaluable tool in analytical chemistry, particularly in mass spectrometry-based quantification assays, where it serves as an internal standard.

Property	Value	Reference
CAS Number	697807-03-7	N/A
Molecular Formula	C ₉ HD ₈ N	N/A
Molecular Weight	139.22 g/mol	N/A

Applications in Research and Drug Development

The primary application of **Skatole-d8** is as an internal standard for the accurate quantification of Skatole in various biological matrices. This is crucial in studies related to:

- **Pharmacokinetics:** Deuterated standards like **Skatole-d8** are used as tracers to study the absorption, distribution, metabolism, and excretion (ADME) of Skatole and related compounds.
- **Metabolomics:** In the analysis of the gut microbiome's metabolic output, **Skatole-d8** allows for precise measurement of Skatole, a significant microbial metabolite of tryptophan.
- **Food Science:** It is used in the quantification of Skatole in pork fat, a key compound responsible for "boar taint," an off-odor and flavor in meat from some male pigs.

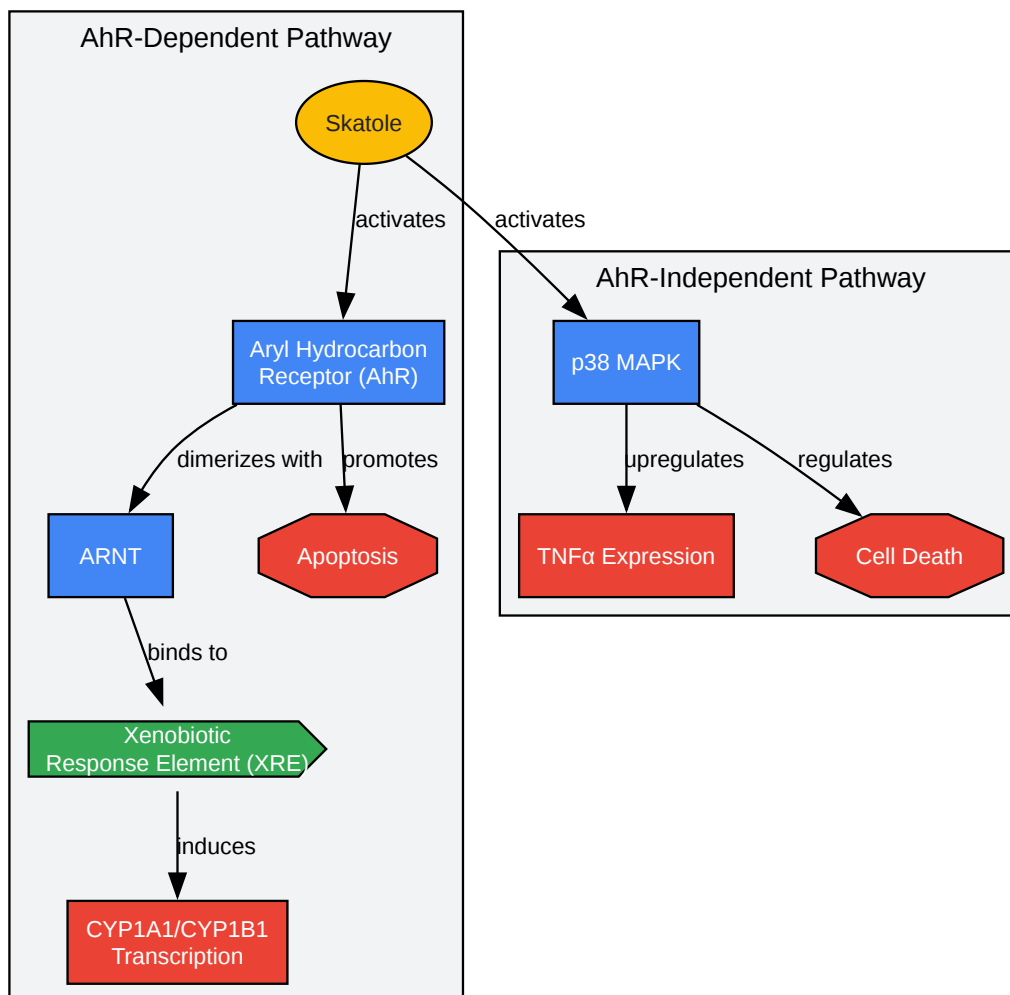
Biological Significance of Skatole

Skatole, the non-deuterated parent compound, is a bacterial metabolite of tryptophan that plays a significant role in intestinal homeostasis and pathology. It exerts its effects primarily through the activation of the aryl hydrocarbon receptor (AhR) and the p38 mitogen-activated protein kinase (MAPK) signaling pathway.

Skatole-Mediated Signaling Pathway

The following diagram illustrates the known signaling pathway initiated by Skatole in intestinal epithelial cells.

Skatole Signaling Pathway in Intestinal Epithelial Cells



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Skatole signaling pathways.

Quantitative Data

Skatole has been shown to induce the expression of cytochrome P450 enzymes, such as CYP1A1, in a dose- and time-dependent manner. The following table summarizes the fold change in CYP1A1 mRNA expression in HepG2-C3 cells upon treatment with different concentrations of Skatole.

Skatole Concentration	2 hours	8 hours	24 hours
1 μ M	No significant change	No significant change	No significant change
10 μ M	~4-fold increase	~6-fold increase	No significant change
100 μ M	~5-fold increase	~10-fold increase	~12-fold increase

Data adapted from Rasmussen et al., PLOS ONE, 2016.

Experimental Protocols

Quantification of Skatole in Pork Fat using Skatole-d8 by LC-MS/MS

This method is used for the quantitative analysis of Skatole in pork fat, with **Skatole-d8** as an internal standard, to assess boar taint.

1. Sample Preparation:

- A sample of pork back fat is frozen in liquid nitrogen and ground.
- The fat is rendered by heating and centrifugation to separate the lipid fraction.
- A known amount of the melted fat is spiked with a solution of **Skatole-d8** at a specific concentration.
- The analytes are extracted from the fat matrix using a suitable organic solvent, such as methanol.
- The extract is then purified, often by freezing to precipitate lipids, followed by filtration or

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